

NSC 185058 quality control and purity assessment

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Compound of Interest		
Compound Name:	NSC 185058	
Cat. No.:	B1680198	Get Quote

Technical Support Center: NSC 185058

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the quality control and purity assessment of **NSC 185058**, a known inhibitor of the cysteine protease ATG4B.

Frequently Asked Questions (FAQs)

1. What is the recommended method for preparing a stock solution of **NSC 185058**?

To prepare a stock solution, dissolve **NSC 185058** in fresh, anhydrous DMSO.[1] Due to the hygroscopic nature of DMSO, which can negatively impact solubility, using a newly opened container is highly recommended.[1] For example, a 10 mM stock solution can be prepared by dissolving the appropriate mass of **NSC 185058** in the calculated volume of DMSO.

2. What are the recommended storage conditions for **NSC 185058**?

For long-term storage, the solid powder form of **NSC 185058** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.[2] Stock solutions in a solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2][3] It is crucial to protect both the solid compound and its solutions from light.[2][3] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[3]

3. What is the typical purity of commercially available **NSC 185058**?



Commercially available **NSC 185058** is typically supplied with a purity of ≥98%.[2] This is commonly determined by analytical methods such as High-Performance Liquid Chromatography (HPLC) and confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy. [2]

4. In which solvents is NSC 185058 soluble?

NSC 185058 is highly soluble in DMSO, with concentrations of ≥ 125 mg/mL (580.67 mM) being achievable.[3] For in vivo applications, multi-component solvent systems are often used, such as a mixture of DMSO, PEG300, Tween-80, and saline.[2]

Troubleshooting Guide Issue 1: Difficulty Dissolving the Compound or Precipitation in Media

- Question: I am having trouble dissolving NSC 185058, or it is precipitating out of my cell culture media. What could be the cause?
- Answer:
 - Solvent Quality: Ensure you are using fresh, anhydrous DMSO.[1] DMSO that has absorbed moisture will have reduced solvating power for NSC 185058.[1]
 - Solubility Limits: While the stock solution in DMSO can be highly concentrated, the final
 concentration in aqueous buffers or cell culture media will be much lower. Avoid adding a
 large volume of a highly concentrated DMSO stock directly to your aqueous solution, as
 this can cause the compound to precipitate. Perform serial dilutions or add the stock
 solution dropwise while vortexing.
 - Final Concentration: For cell-based assays, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity and compound precipitation.

Issue 2: Inconsistent or No Biological Activity Observed



 Question: My experiments with NSC 185058 are showing inconsistent results, or I am not observing the expected inhibition of autophagy. Why might this be happening?

Answer:

- Compound Degradation: Improper storage, such as exposure to light or frequent freezethaw cycles, can lead to the degradation of NSC 185058.[2][3] It is recommended to use a freshly prepared aliquot of the stock solution for each experiment.
- Purity Issues: If the purity of the compound is lower than specified, the actual
 concentration of the active ingredient will be less than calculated, potentially leading to a
 reduced biological effect. Verify the purity of your batch using the provided Certificate of
 Analysis (CoA) or through in-house analytical testing.
- Cellular Context: The inhibitory effect of NSC 185058 on autophagy is dependent on the
 cellular context and the method used to induce autophagy.[4] Its primary mechanism is the
 inhibition of ATG4B, which affects the lipidation of LC3B.[1][4] Confirm that your
 experimental model has active autophagy and that your readout (e.g., LC3B-II levels) is
 appropriate.

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	215.27 g/mol	[1][3]
Molecular Formula	C11H9N3S	[3]
CAS Number	39122-38-8	[3]
Appearance	Light yellow to yellow solid	[3]
Purity (Typical)	≥98%	[2]
Solubility in DMSO	≥ 125 mg/mL (580.67 mM)	[3]
Storage (Solid)	-20°C (3 years), 4°C (2 years), Protect from light	[2]
Storage (Solution)	-80°C (6 months), -20°C (1 month), Protect from light	[2][3]



Experimental Protocols

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general methodology for assessing the purity of **NSC 185058**. Specific parameters may need to be optimized.

- Standard Preparation: Accurately weigh and dissolve NSC 185058 in a suitable solvent (e.g., acetonitrile or DMSO) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Sample Preparation: Prepare a sample of the NSC 185058 batch to be tested at the same concentration as the standard.
- HPLC Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from 5% B to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
 - Injection Volume: 10 μL.
- Analysis: Inject the sample and analyze the resulting chromatogram. Purity is calculated as
 the percentage of the area of the main peak relative to the total area of all peaks.

Protocol 2: In Vitro ATG4B Activity Assay

This protocol is based on methods described for assessing the inhibition of ATG4B-mediated cleavage of its substrate, LC3.[4][5]

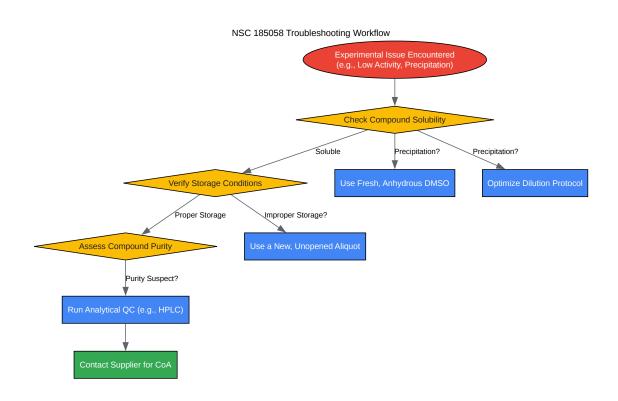
Reagents:



- Recombinant human ATG4B.
- Fluorescently labeled or fusion-tagged LC3B substrate (e.g., LC3B-GST).
- Assay Buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, 1 mM DTT, pH 7.4).
- NSC 185058 stock solution in DMSO.
- Procedure:
 - 1. Prepare a reaction mixture containing the assay buffer, recombinant ATG4B, and varying concentrations of **NSC 185058** (e.g., $0.1~\mu M$ to $100~\mu M$). Include a vehicle control (DMSO only).
 - 2. Pre-incubate the enzyme with the inhibitor for 15-30 minutes at room temperature.
 - 3. Initiate the reaction by adding the LC3B substrate.
 - 4. Incubate the reaction at 37°C for a defined period (e.g., 60 minutes).
 - 5. Stop the reaction by adding SDS-PAGE loading buffer.
- Analysis:
 - Analyze the reaction products by SDS-PAGE and Western blot (using an anti-GST or anti-LC3B antibody) or by fluorescence, depending on the substrate.[5]
 - Quantify the amount of cleaved product.[6] The percentage of inhibition is calculated relative to the vehicle control.

Visualizations

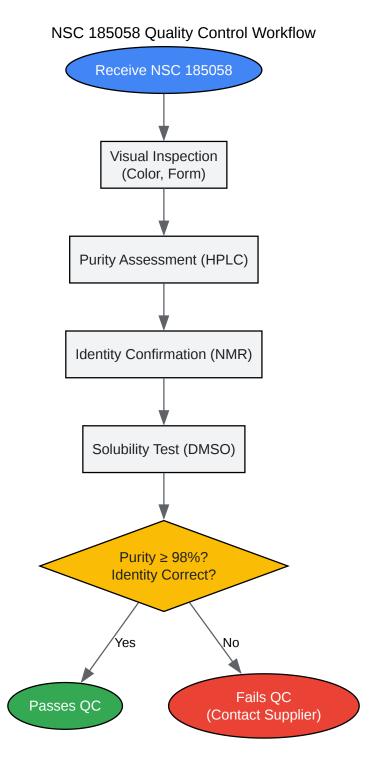




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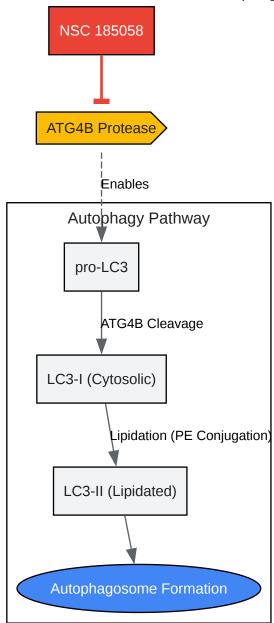
Caption: Troubleshooting workflow for common issues with NSC 185058.







Mechanism of NSC 185058 in Autophagy



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